

Preliminary Studies on the Biological Activity of GLK/MAP4K3: A Technical Guide

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Disclaimer: The term "GLK-19" does not correspond to a recognized molecule in the reviewed scientific literature. It is possible that this is an internal project name or a misinterpretation. This guide will focus on the well-characterized protein kinase GLK, also known as Mitogen-activated protein kinase kinase kinase kinase kinase 3 (MAP4K3), which plays a significant role in various cellular processes and is a target for drug discovery.

Introduction

Germinal center kinase-like kinase (GLK), officially known as MAP4K3, is a serine/threonine kinase belonging to the Ste20-like kinase family.[1][2] It is a crucial upstream regulator in several signaling cascades, including the c-Jun N-terminal kinase (JNK), mTOR, and NF-κB pathways.[1][3] Due to its integral role in these pathways, GLK is implicated in a variety of physiological and pathological processes such as immune responses, cell proliferation, autophagy, and has been linked to diseases including autoimmune disorders, cancer, and even COVID-19.[1][4] This makes GLK a compelling target for the development of novel therapeutics.[1][5]

Quantitative Data on GLK/MAP4K3 Inhibitors

Several small molecule inhibitors targeting GLK/MAP4K3 have been developed. The following table summarizes the available quantitative data for some of these compounds.



Compound Name	Target(s)	IC50 (nM)	Assay Type	Reference
HPK1-IN-7	HPK1, GLK, IRAK4	140 (for GLK)	Biochemical Assay	[6]
DMX-5804	MAP4K4, MINK1, TNIK	- (pIC50 = 8.55 for MAP4K4)	Biochemical Assay	[6]
HPK1-IN-62	HPK1	- (>665-fold selectivity over GLK)	Biochemical Assay	[6]
HPK1-IN-56	HPK1	-	Biochemical Assay	[6]

Note: Data for highly specific and potent GLK inhibitors with publicly available IC50 values are limited in the reviewed literature. Much of the inhibitor development is focused on the broader MAP4K family.

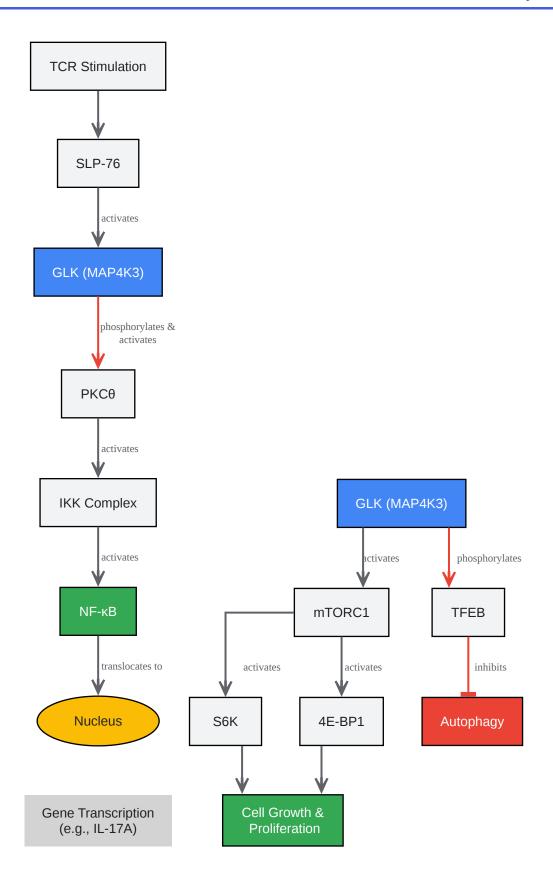
Key Signaling Pathways Involving GLK/MAP4K3

GLK/MAP4K3 is a central node in multiple signaling pathways that regulate critical cellular functions.

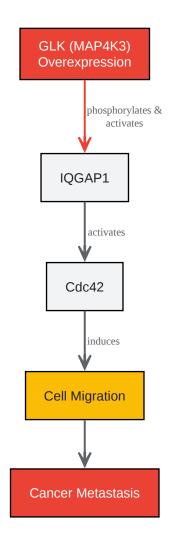
T-Cell Receptor (TCR) and NF-кВ Signaling

In T-cells, GLK is activated following T-cell receptor (TCR) stimulation.[5][7] It acts as a crucial link between the upstream adaptor protein SLP-76 and the downstream kinase PKC0.[5][7] GLK directly phosphorylates and activates PKC0, which in turn leads to the activation of the IKK complex and subsequent activation of the NF-kB transcription factor.[2][7] This pathway is essential for T-cell activation, differentiation, and immune responses.[2] Dysregulation of this pathway is associated with autoimmune diseases.[2][5]











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